

Antioxidant 1098: A Comprehensive Performance Benchmark Against Industry Standards

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Compound of Interest

Compound Name: Antioxidant 1098

Cat. No.: B179406

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the performance of **Antioxidant 1098** against other industry-standard antioxidants. The information presented is supported by experimental data to assist researchers, scientists, and drug development professionals in making informed decisions for their specific applications.

Introduction to Antioxidant 1098

Antioxidant 1098, chemically known as N,N'-hexane-1,6-diylbis[3-(3,5-di-tert-butyl-4-hydroxyphenyl)propionamide], is a high molecular weight, non-discoloring, sterically hindered phenolic antioxidant. It is particularly effective in stabilizing polymers that are exposed to high processing temperatures and require long-term thermal stability, such as polyamides (nylons), polyesters, and polyurethanes.^[1] Its primary function is to interrupt the degradation process by scavenging free radicals, thereby protecting the polymer from oxidation.^[2]

Comparative Performance Analysis

The performance of **Antioxidant 1098** is benchmarked against two widely used industry-standard hindered phenolic antioxidants: Antioxidant A (a high molecular weight, tetra-functional antioxidant) and Antioxidant B (a monofunctional antioxidant).

Table 1: Physical and Thermal Properties

Property	Antioxidant 1098	Antioxidant A	Antioxidant B	Test Method
Chemical Name	N,N'-hexane-1,6-diylbis[3-(3,5-di-tert-butyl-4-hydroxyphenyl)propionamide]	Pentaerythritol Tetrakis(3-(3,5-di-tert-butyl-4-hydroxyphenyl)propionate)	Octadecyl 3-(3,5-di-tert-butyl-4-hydroxyphenyl)propionate	-
CAS Number	23128-74-7	6683-19-8	2082-79-3	-
Molecular Weight (g/mol)	637	1178	531	-
Melting Point (°C)	156 - 162	110 - 125	50 - 55	ASTM D3418
Volatility (TGA, % weight loss at 200°C)	<1%	~3%	~7%	ASTM E1131

Table 2: Performance in Polyamide 6 (PA6) after Thermal Aging at 150°C for 2000 hours

Performance Metric	Control (No Antioxidant)	0.5% Antioxidant 1098	0.5% Antioxidant A	0.5% Antioxidant B	Test Method
Tensile Strength Retention (%)	56%	91%	85%	70%	ASTM D638
Elongation at Break Retention (%)	37%	87%	80%	60%	ASTM D638
Yellowing Index (YI) Increase	+25	+7	+12	+18	ASTM E313

**Table 3: Processing Stability in Polyamide 66 (PA66)
Extrusion at 260°C**

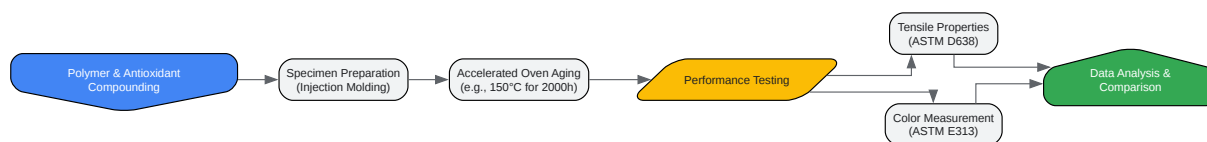
Performance Metric	0.3% Antioxidant 1098	0.3% Antioxidant A	0.3% Antioxidant B	Test Method
Antioxidant Retention (%)	95%	92%	70%	HPLC
Melt Flow Index (MFI) Change (%)	+5%	+8%	+20%	ASTM D1238

**Table 4: Extraction Resistance in Polyamide 12 (PA12)
after 72 hours in Diesel Fuel**

Performance Metric	0.5% Antioxidant 1098	0.5% Antioxidant A	0.5% Antioxidant B	Test Method
Antioxidant Extracted (%)	12%	8%	35%	ASTM D6953

Mechanism of Action: Free Radical Scavenging

Antioxidant 1098, like other hindered phenolic antioxidants, functions by donating a hydrogen atom from its hydroxyl group to a highly reactive free radical. This stabilizes the free radical and prevents it from initiating or propagating the oxidative degradation chain reaction within the polymer. The resulting antioxidant radical is sterically hindered and relatively stable, preventing it from initiating further reactions.



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References

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- 2. Antioxidant 1098 (Veenox 1098), CAS 23128-74-7 | Vinati Organics [vinatiorganics.com]
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